

2-((4-Methoxybenzyl)amino)ethanol molecular weight

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Compound of Interest

Compound Name: 2-((4-Methoxybenzyl)amino)ethanol

Cat. No.: B3022562

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An In-depth Technical Guide to 2-((4-Methoxybenzyl)amino)ethanol

Executive Summary

2-((4-Methoxybenzyl)amino)ethanol is a substituted secondary amine and ethanolamine derivative. Characterized by the presence of a 4-methoxybenzyl group and a primary alcohol, this molecule serves as a versatile intermediate in organic synthesis. Its molecular structure offers two primary sites for chemical modification—the secondary amine and the terminal hydroxyl group—making it a valuable building block for the synthesis of more complex molecules in pharmaceutical and materials science research. This guide provides a comprehensive overview of its physicochemical properties, a validated synthetic protocol, analytical characterization methods, potential applications, and essential safety and handling procedures. The molecular weight of **2-((4-Methoxybenzyl)amino)ethanol** is 181.23 g/mol .^[1]

Physicochemical and Structural Properties

A thorough understanding of a compound's fundamental properties is critical for its effective use in research and development. **2-((4-Methoxybenzyl)amino)ethanol** is a liquid at room temperature with a high boiling point, indicating strong intermolecular hydrogen bonding potential from its amine and hydroxyl functional groups.^[2]

Core Properties

Property	Value	Source(s)
Molecular Weight	181.23 g/mol	[1][3][4]
Monoisotopic Mass	181.110278721 Da	[1][5]
Molecular Formula	C ₁₀ H ₁₅ NO ₂	[1][2][3]
CAS Number	64834-63-5	[6]
Appearance	Liquid	[2]
Boiling Point	329.5 °C at 760 mmHg	
Flash Point	153.1 °C	
IUPAC Name	2-[(4-methoxyphenyl)methylamino]ethanol	[1]
InChI Key	UBLCRUHXSMQNQZ-UHFFFAOYSA-N	[5]

Molecular Structure

The structure of **2-((4-Methoxybenzyl)amino)ethanol** combines an aromatic methoxybenzyl group with an aliphatic amino-alcohol chain. This unique combination of functional groups dictates its chemical reactivity and physical properties.

Caption: Chemical structure of **2-((4-Methoxybenzyl)amino)ethanol**.

Synthesis and Purification

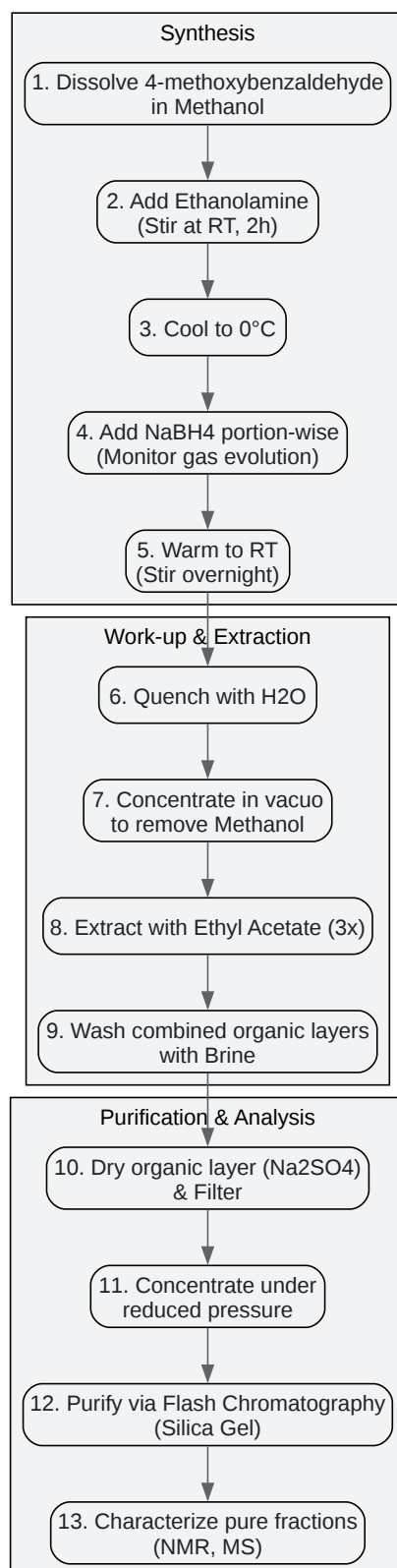
A robust and reproducible synthesis is paramount for obtaining high-purity material for research. The most direct and common method for preparing N-benzylated ethanolamines is through reductive amination.

Scientific Rationale for Synthetic Approach

Reductive amination is a highly efficient and widely adopted method for forming carbon-nitrogen bonds. The process involves two key steps:

- **Imine Formation:** The reaction between an aldehyde (4-methoxybenzaldehyde) and a primary amine (ethanolamine) forms a Schiff base, or imine, intermediate. This reaction is typically reversible and often favored by the removal of water.
- **Reduction:** The imine intermediate is then selectively reduced to the target secondary amine. Sodium borohydride (NaBH_4) is an ideal reducing agent for this step as it is mild enough not to reduce the starting aldehyde but is highly effective for reducing the $\text{C}=\text{N}$ double bond of the imine. This selectivity ensures a clean reaction with high yields.

Experimental Workflow: Reductive Amination



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Caption: Workflow for synthesis and purification.

Detailed Step-by-Step Protocol

- To a solution of 4-methoxybenzaldehyde (1.0 eq) in methanol (0.5 M), add ethanolamine (1.1 eq) dropwise at room temperature.
- Stir the mixture for 2 hours to facilitate imine formation.
- Cool the reaction vessel to 0 °C using an ice bath.
- Slowly add sodium borohydride (NaBH_4 , 1.5 eq) in small portions. Causality: Portion-wise addition is crucial to control the exothermic reaction and the accompanying hydrogen gas evolution.
- After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature for 16 hours.
- Carefully quench the reaction by adding deionized water.
- Remove the methanol solvent under reduced pressure using a rotary evaporator.
- Extract the aqueous residue with ethyl acetate (3 x 50 mL). The product is organic-soluble.
- Combine the organic layers and wash with brine to remove residual water and inorganic salts.
- Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate in vacuo to yield the crude product.
- Purify the crude oil via flash column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexanes to afford the pure **2-((4-Methoxybenzyl)amino)ethanol**.

Analytical Characterization

To confirm the identity and purity of the synthesized compound, a suite of analytical techniques is employed. Each technique provides unique structural information.

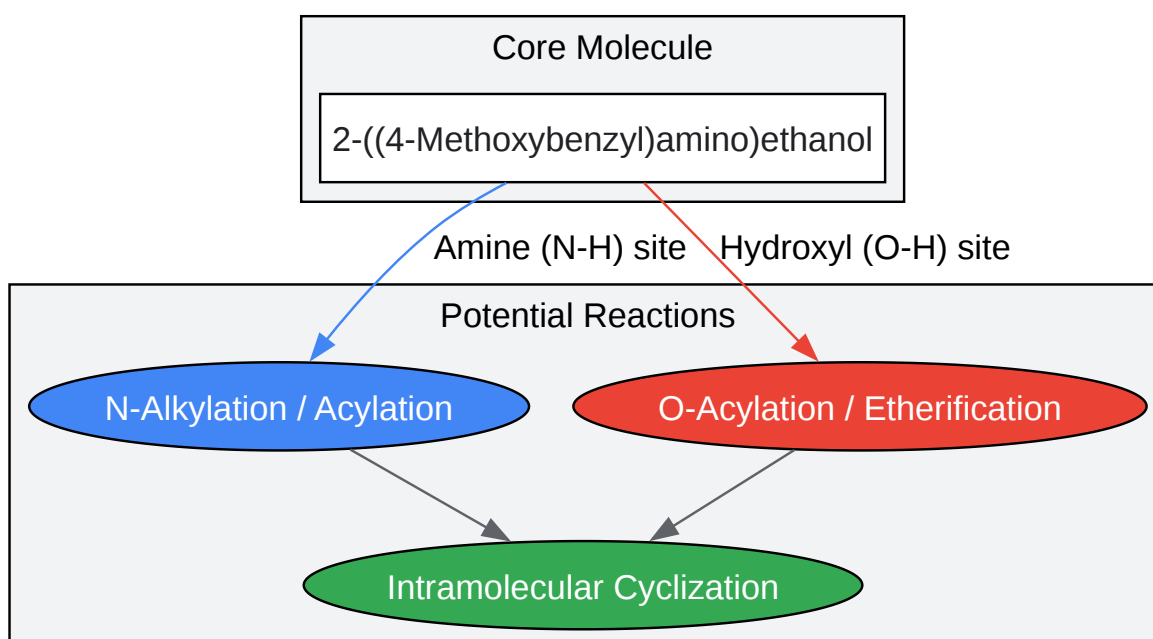
- ^1H NMR Spectroscopy: The proton NMR spectrum is expected to show distinct signals for the aromatic protons (two doublets in the ~6.8-7.2 ppm region), a singlet for the methoxy

group (~3.8 ppm), and characteristic multiplets for the three different methylene (CH₂) groups and the exchangeable N-H and O-H protons.

- ¹³C NMR Spectroscopy: The carbon NMR will confirm the presence of 10 unique carbon atoms, including signals for the aromatic carbons, the methoxy carbon, and the three aliphatic carbons.
- Mass Spectrometry (MS): Electrospray ionization (ESI) mass spectrometry should reveal a prominent molecular ion peak [M+H]⁺ at m/z 182.1176, confirming the molecular weight.[5]
- Infrared (IR) Spectroscopy: The IR spectrum provides functional group information, with expected broad peaks for the O-H and N-H stretches (around 3300-3400 cm⁻¹) and strong C-O stretches for the ether and alcohol functionalities.

Applications in Research and Drug Development

The true value of **2-((4-Methoxybenzyl)amino)ethanol** lies in its utility as a synthetic intermediate. Its bifunctional nature allows for selective chemical modifications. The existence of numerous patents associated with this chemical structure underscores its role in the development of novel compounds.[1]



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Caption: Reactive sites and potential derivatizations.

- **Pharmaceutical Scaffolding:** The amino alcohol motif is a common feature in many biologically active compounds. This molecule can serve as a starting point for building libraries of drug candidates through modification at the nitrogen or oxygen atoms.
- **Ligand Synthesis:** The nitrogen and oxygen atoms can act as coordinating sites for metal ions, making this compound a precursor for developing novel ligands for catalysis or imaging agents.
- **Materials Science:** Incorporation into polymer backbones via its hydroxyl or amine group can be used to modify polymer properties, such as hydrophilicity or thermal stability.

Safety and Handling

Proper handling of all chemicals is essential for laboratory safety. **2-((4-Methoxybenzyl)amino)ethanol** is classified as harmful and an irritant.^[1]

GHS Hazard Classification

Hazard Class	Code	Description	Source(s)
Acute Toxicity, Oral	H302	Harmful if swallowed	^[1] ^[7]
Skin Irritation	H315	Causes skin irritation	^[1] ^[7]
Eye Irritation	H319	Causes serious eye irritation	^[1] ^[7]
Specific Target Organ Toxicity	H335	May cause respiratory irritation	^[1]

Handling and Personal Protective Equipment (PPE)

- **Engineering Controls:** Always handle this chemical in a well-ventilated fume hood to avoid inhalation of vapors.^[7] An emergency eyewash station and safety shower must be readily accessible.

- Personal Protective Equipment:
 - Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.^[8]
 - Hand Protection: Wear nitrile or other chemically resistant gloves to prevent skin contact.^[7]
 - Skin and Body Protection: A standard laboratory coat should be worn.
- Storage: Store in a tightly sealed container in a cool, dry place, protected from light. For long-term storage, keeping the container under an inert atmosphere like argon is recommended.
- Spill and First Aid:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water. If irritation persists, seek medical attention.^[8]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.^{[7][8]}
 - Ingestion: If swallowed, call a poison control center or doctor. Rinse mouth. Do not induce vomiting.^[7]

Conclusion

2-((4-Methoxybenzyl)amino)ethanol is a foundational chemical intermediate with a molecular weight of 181.23 g/mol . Its well-defined structure, accessible synthetic routes, and dual functional handles make it a valuable resource for chemists in diverse fields. While its direct applications are limited, its utility as a building block for creating complex, high-value molecules is significant. Adherence to strict safety protocols is necessary when handling this compound due to its irritant and harmful nature.

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